

Physical properties of 4-formylbenzenesulfonic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Formylbenzenesulfonic acid

Cat. No.: B046858

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of **4-Formylbenzenesulfonic Acid**

Introduction

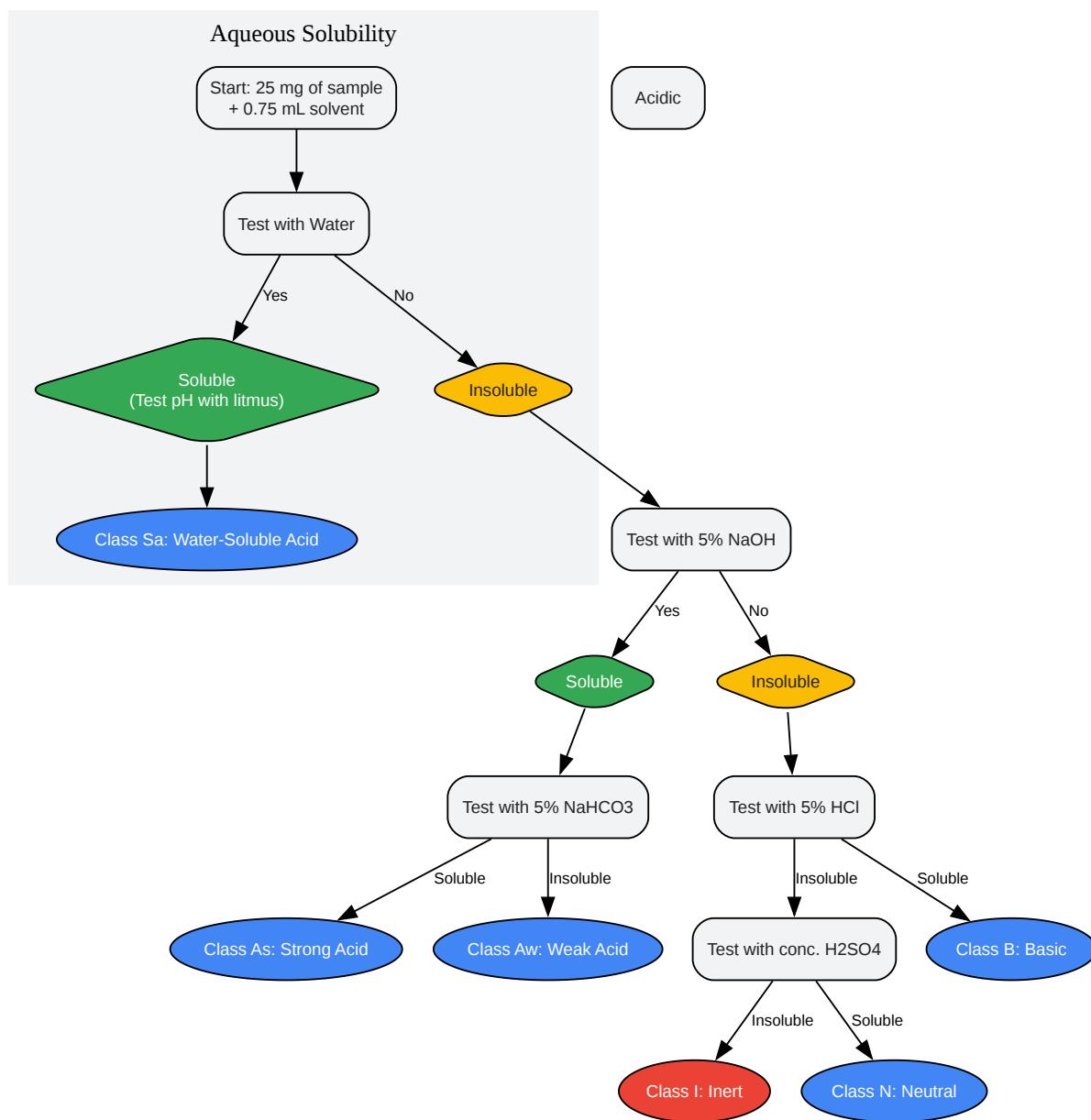
4-Formylbenzenesulfonic acid (CAS No. 5363-54-2), also known as 4-sulfobenzaldehyde, is a bifunctional aromatic organic compound of significant interest to researchers in synthetic chemistry and drug development.^[1] Its structure incorporates both a chemically reactive formyl (aldehyde) group and a strongly acidic sulfonic acid group positioned in para on a benzene ring.^[1] This unique arrangement makes it a versatile building block and intermediate in the synthesis of dyes, specialized polymers, pharmaceuticals, and agrochemicals.^[1] The electron-withdrawing nature of both substituents significantly influences the molecule's reactivity and physical characteristics.^[1]

This technical guide serves as a comprehensive resource on the core physical properties of **4-formylbenzenesulfonic acid**. It provides field-proven experimental protocols for property determination, grounded in authoritative references, to ensure scientific accuracy and reproducibility for professionals in research and development.

Molecular and Physicochemical Properties

4-Formylbenzenesulfonic acid is a solid at room temperature.^[2] The presence of the highly polar sulfonic acid group dominates its physical behavior, rendering it a strong acid and influencing its solubility profile. The aldehyde group provides a reactive site for a multitude of organic transformations.^[1]

Below is a diagram illustrating the molecular structure of **4-formylbenzenesulfonic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Formylbenzenesulfonic acid | 5363-54-2 [smolecule.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Physical properties of 4-formylbenzenesulfonic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046858#physical-properties-of-4-formylbenzenesulfonic-acid\]](https://www.benchchem.com/product/b046858#physical-properties-of-4-formylbenzenesulfonic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

